

# Application Notes and Protocols for EXO2 Sonde Deployment in Stratified Lakes

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## Compound of Interest

Compound Name: Exo2

Cat. No.: B10854574

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## Introduction

Thermal stratification in lakes is a common phenomenon where distinct layers of water form due to differences in temperature and density. These layers, the epilimnion (upper, warmer layer), metalimnion (middle layer with a rapid temperature change, also known as the thermocline), and hypolimnion (bottom, colder layer), create unique physicochemical environments. Accurate characterization of these layers is crucial for a wide range of limnological studies, including nutrient dynamics, dissolved oxygen modeling, and phytoplankton distribution.

The YSI **EXO2** multiparameter sonde is a versatile and robust tool for obtaining high-resolution vertical profiles of key water quality parameters.<sup>[1]</sup> This document provides detailed application notes and protocols for the effective deployment of the **EXO2** sonde to characterize stratified lakes, ensuring data integrity and comparability for researchers, scientists, and environmental monitoring professionals.

## Pre-Deployment Preparation and Calibration

Accurate data collection begins with meticulous pre-deployment preparation and calibration of the **EXO2** sonde.

## Experimental Protocol: Sonde Calibration

**Objective:** To ensure the accuracy of all sensors on the **EXO2** sonde before field deployment.

**Materials:**

- **EXO2** Sonde with installed sensors (Conductivity/Temperature, pH/ORP, Dissolved Oxygen, Turbidity, etc.)
- EXO Handheld or computer with KOR software
- Fresh calibration standards for each sensor (e.g., pH buffers 4, 7, 10; conductivity standard; 100% air saturation for DO; turbidity standards)
- Deionized (DI) water
- Clean, non-abrasive cloths
- Calibration cup

**Procedure:**

- **Inspect and Clean Sensors:** Visually inspect each sensor for any fouling or damage. Gently clean the sensors with a soft cloth and DI water.
- **Connect to Software:** Connect the **EXO2** sonde to the EXO Handheld or a computer running KOR software.
- **Calibrate Sensors:** Follow the on-screen prompts in the KOR software to perform calibrations for each sensor.
  - **Conductivity/Temperature:** Use a conductivity standard appropriate for the expected range of the lake water.
  - **pH:** Perform a two or three-point calibration using fresh pH buffers (e.g., 7, 4, and 10).
  - **Dissolved Oxygen (DO):** A one-point calibration in 100% water-saturated air is typically sufficient. Ensure the sensor is dry and has stabilized in the moist air environment inside the calibration cup.
  - **Turbidity:** Perform a multi-point calibration using fresh formazin or other appropriate turbidity standards.

- **Record Calibration Data:** After each successful calibration, the KOR software will store the calibration data. It is good practice to also manually record the pre- and post-calibration readings and the date of calibration in a logbook.

## Field Deployment Techniques for Stratified Lakes

Two primary methods are used for vertical profiling with the **EXO2** sonde in stratified lakes: Discrete Depth Profiling and Continuous Profiling. The choice of method depends on the specific research objectives and field conditions.

### Discrete Depth Profiling

This method involves lowering the sonde to specific depths and allowing the sensors to stabilize before recording a measurement. This is the most accurate method for capturing the fine-scale vertical structure of the water column.

**Objective:** To obtain accurate water quality measurements at specific depth intervals through the water column.

**Materials:**

- Calibrated **EXO2** Sonde
- Deployment cable with depth markings
- EXO Handheld or field computer
- Boat or sampling platform
- GPS unit to record the sampling location

**Procedure:**

- **Site Selection:** Navigate to the desired sampling location, typically the deepest point of the lake basin, to capture the full stratification profile. Record the GPS coordinates.
- **Initial Measurement:** With the sonde at the water surface (approximately 0.5 meters deep), allow all sensors to equilibrate and record the initial readings.

- **Incremental Lowering:** Lower the sonde in discrete depth intervals. A common interval is every 1 meter.[2][3] In areas of rapid change, such as the thermocline, it is recommended to decrease the interval to 0.5 meters to improve resolution.
- **Sensor Stabilization:** At each depth, hold the sonde steady and allow the sensors to fully equilibrate before logging data. The required stabilization time is dependent on the sensor with the slowest response time. A general guideline is to wait for at least 3 to 5 times the T63 response time of the slowest sensor to ensure 95-99% of the final reading. For the **EXO2** sonde, the Optical Dissolved Oxygen and ORP sensors are typically the slowest (T63 < 5 seconds). Therefore, a hold time of 15-25 seconds at each depth is recommended.
- **Data Logging:** Once the readings are stable on the handheld device, log the data point.
- **Profile Completion:** Continue this process until the sonde is approximately 0.5 to 1 meter from the lake bottom to avoid disturbing sediments.
- **Ascent:** Retrieve the sonde at a steady pace.

## Continuous Profiling

This method involves lowering the sonde at a slow, constant rate while logging data at a high frequency. This technique is faster than discrete profiling but requires careful control of the descent speed to ensure data accuracy.

**Objective:** To quickly obtain a high-resolution vertical profile of the water column.

**Materials:**

- Calibrated **EXO2** Sonde
- Deployment cable with depth markings
- EXO Handheld or field computer set to a high-frequency logging rate
- Boat or sampling platform with a winch or other means of ensuring a slow, steady descent
- GPS unit

#### Procedure:

- **Site Selection and GPS:** As with discrete profiling, select the deepest point of the lake and record the GPS coordinates.
- **Configure High-Frequency Logging:** In the KOR software, set the sonde to log data at a high frequency. The **EXO2** can log at up to 4 Hz (4 readings per second).<sup>[4]</sup>
- **Determine Descent Speed:** The descent speed must be slow enough to allow the sensors to respond to changes in the water column. The optimal descent speed is a function of the slowest sensor's response time and the desired vertical resolution. A recommended starting point for a descent speed is between 0.1 and 0.25 meters per second.
- **Initiate Logging and Descent:** Begin logging data just before the sonde enters the water. Lower the sonde at a constant, predetermined speed. Avoid sudden movements that could disrupt the stratification.
- **Complete Profile:** Continue the slow, steady descent to approximately 0.5 to 1 meter from the bottom.
- **Stop Logging and Retrieve:** Stop the data logging and retrieve the sonde.

## Data Presentation and Management

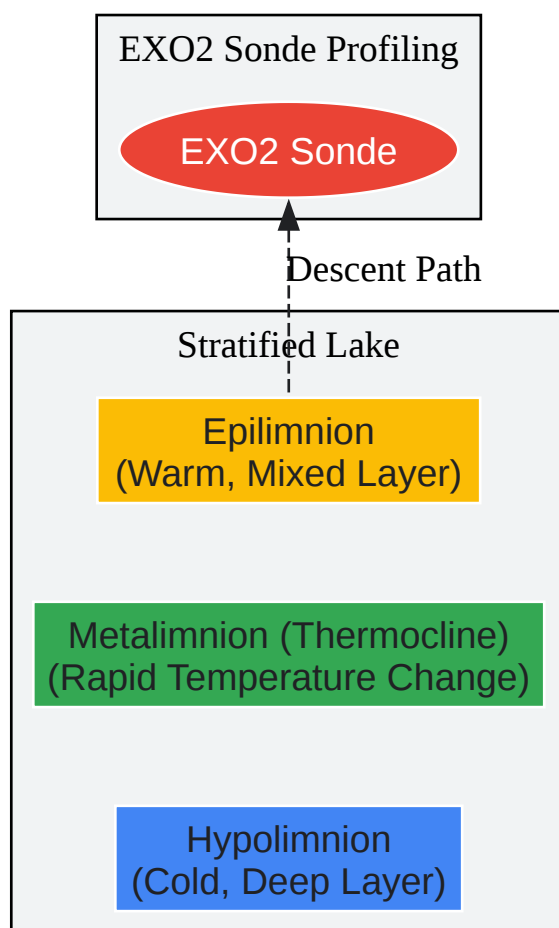
Proper data management is essential for ensuring the usability and integrity of the collected information. All quantitative data should be summarized in clearly structured tables for easy comparison.

## Quantitative Data Summary

Parameter	Specification	Value	Source
EXO2 Sonde	Maximum Logging Rate	4 Hz	<a href="#">[4]</a>
Conductivity/Temp Sensor	T63 Response Time	< 2 seconds	<a href="#">[5]</a> <a href="#">[6]</a>
Optical DO Sensor	T63 Response Time	< 5 seconds	<a href="#">[4]</a> <a href="#">[7]</a>
pH Sensor	T63 Response Time	< 3 seconds	<a href="#">[4]</a> <a href="#">[5]</a>
ORP Sensor	T63 Response Time	< 5 seconds	<a href="#">[4]</a> <a href="#">[5]</a>
Turbidity Sensor	T63 Response Time	< 2 seconds	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Profiling	Recommended Depth Interval (Discrete)	0.5 - 1.0 meters	<a href="#">[2]</a> <a href="#">[3]</a>
Recommended Hold Time (Discrete)	15 - 25 seconds	Inferred from T63	
Recommended Descent Speed (Continuous)	0.1 - 0.25 m/s	Inferred from T63	

## Visualizations

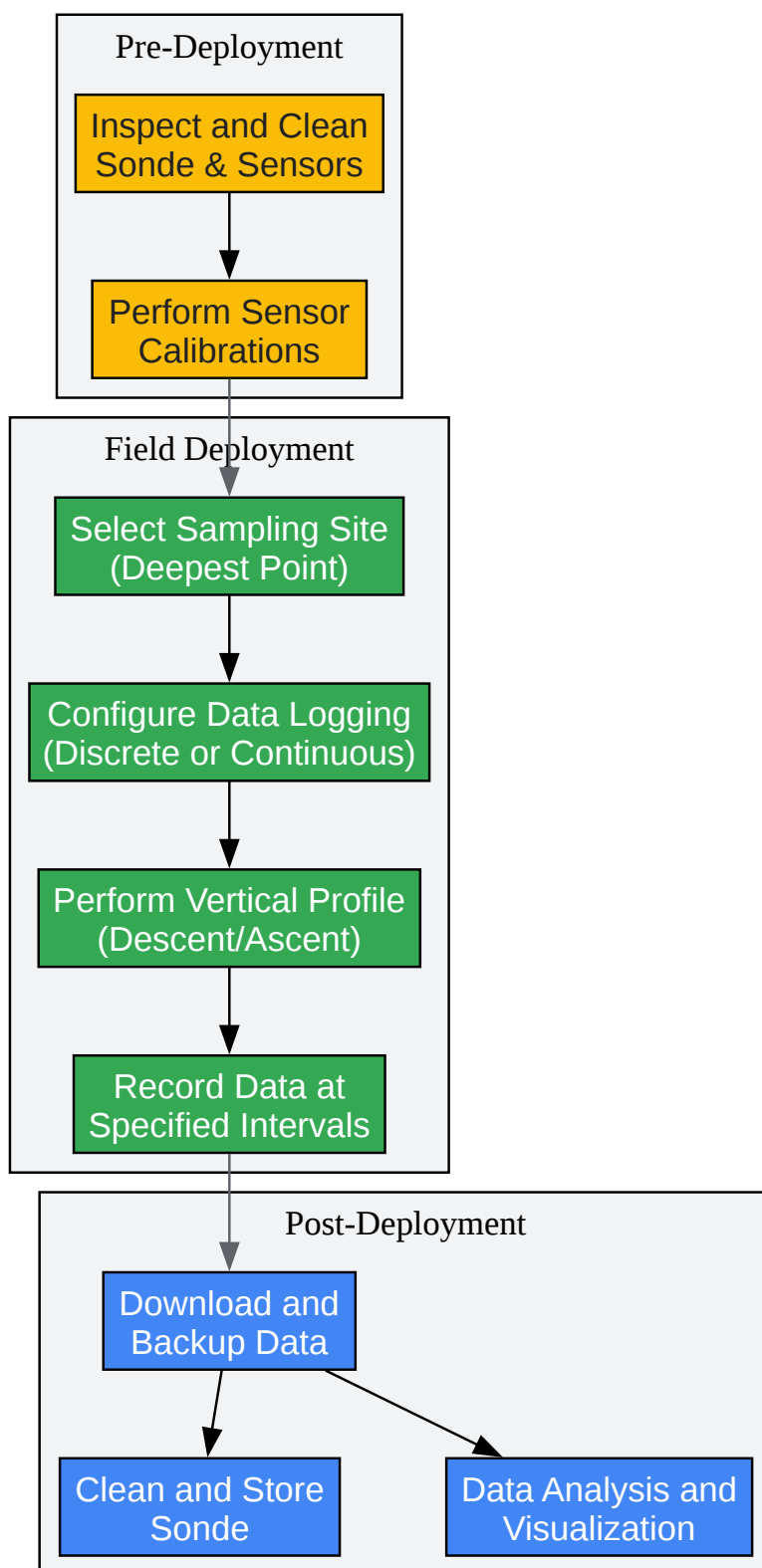
### Lake Stratification and Sonde Deployment



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Caption: **EXO2** Sonde profiling through the layers of a stratified lake.

## EXO2 Sonde Deployment Workflow



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Caption: Workflow for **EXO2** sonde deployment in stratified lakes.



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